

An In-depth Technical Guide to 7,7-Dimethyloxepan-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7,7-Dimethyloxepan-2-one

Cat. No.: B15439459

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This technical guide provides a detailed overview of the chemical compound **7,7-Dimethyloxepan-2-one**, focusing on its nomenclature as defined by the International Union of Pure and Applied Chemistry (IUPAC) and its molecular structure.

IUPAC Nomenclature

The formal IUPAC name for the compound is **7,7-dimethyloxepan-2-one**^[1]. This name is derived following the systematic rules for naming organic compounds:

- **oxepan-2-one:** The core of the name indicates a seven-membered heterocyclic ring containing one oxygen atom ("oxepan") and a ketone functional group at the second position ("-2-one"). This cyclic ester is also known as a lactone.
- **7,7-dimethyl:** This prefix specifies that two methyl groups are attached to the seventh carbon atom of the oxepane ring.

Chemical Structure and Properties

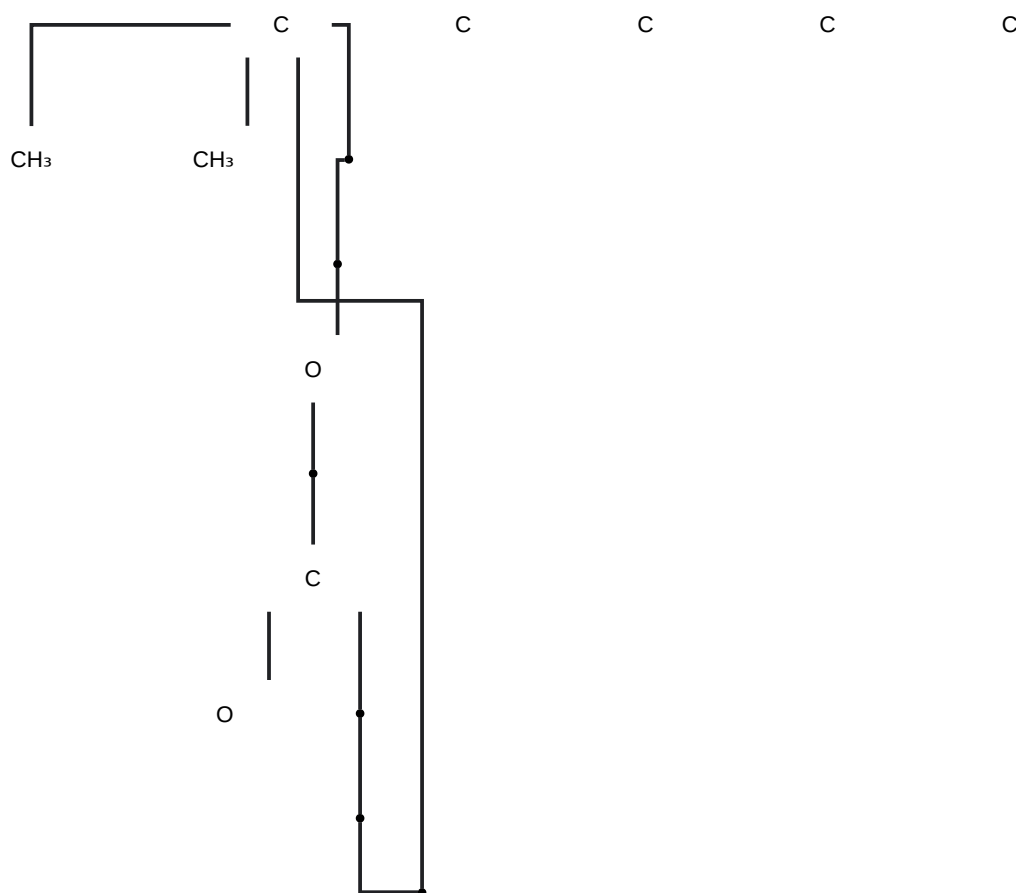
7,7-Dimethyloxepan-2-one is a saturated lactone. The structure consists of a seven-membered ring where one atom is an oxygen, and the carbon atom adjacent to the ring oxygen is part of a carbonyl group. The carbon atom at the opposite end of the ring from the carbonyl group is substituted with two methyl groups.

Table 1: Chemical Identifiers and Properties of **7,7-Dimethyloxepan-2-one**

Identifier/Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₂	PubChem[1]
IUPAC Name	7,7-dimethyloxepan-2-one	PubChem[1]
CAS Number	76638-13-6	PubChem[1]
Molecular Weight	142.20 g/mol	PubChem[1]
SMILES	<chem>CC1(CCCCC(=O)O1)C</chem>	PubChem[1]
InChIKey	DPDKDGXYHZLYEH-UHFFFAOYSA-N	PubChem[1]

Molecular Structure Visualization

The two-dimensional chemical structure of **7,7-Dimethyloxepan-2-one** is depicted in the diagram below. This visualization aids in understanding the spatial arrangement of atoms and functional groups within the molecule.



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References

- 1. 7,7-Dimethyloxepan-2-one | C₈H₁₄O₂ | CID 69705078 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 7,7-Dimethyloxepan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15439459#7-7-dimethyloxepan-2-one-iupac-name-and-structure]

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